

# Personal protective equipment for handling Cesium-137

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium-137

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## Essential Safety Protocols for Handling Cesium-137

For researchers, scientists, and drug development professionals, ensuring safety during the handling of **Cesium-137** (Cs-137) is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

### Personal Protective Equipment (PPE)

The primary objective of personal protective equipment is to minimize external contamination and prevent the inhalation or ingestion of radioactive materials. The selection of appropriate PPE is critical when working with Cs-137, a beta and gamma emitter.

Minimum PPE Requirements:

- **Disposable Gloves:** Nitrile or latex gloves are essential to prevent skin contamination. It is crucial to change gloves frequently to avoid the spread of contamination.[\[1\]](#)[\[2\]](#)
- **Lab Coat:** A full-length lab coat, worn closed with sleeves rolled down, protects the skin and personal clothing from contamination.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- **Safety Glasses or Goggles:** Eye protection is necessary to shield the eyes from potential splashes of radioactive solutions.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Closed-toe Shoes: To protect the feet from spills, open-toed shoes should never be worn in a laboratory handling radioactive materials.[1][2]

For situations with a higher risk of contamination, additional PPE may be required, such as:

- Full-body Protective Suits: In cases of potential widespread contamination, suits such as Tyvek® provide an additional barrier.[6]
- Respiratory Protection: When there is a risk of airborne radioactive particles, a NIOSH-approved N95/99/100 respirator or a powered air-purifying respirator (PAPR) should be used.[6][7]
- Shoe Covers: Disposable, waterproof shoe covers help prevent the spread of contamination outside the work area.[7]

## Shielding

Effective shielding is crucial to reduce external radiation exposure from Cs-137's gamma emissions. The choice of shielding material and its thickness depends on the activity of the source.

Material	Half-Value Layer (HVT)	Tenth-Value Layer (TVT)	Notes
Lead	6.6 mm[8]	22 mm[8]	Highly effective for gamma shielding. 2.2 cm of lead reduces the gamma dose rate by 90%.[4]
Steel	16 mm[8]	53 mm[8]	Provides good shielding but is less dense than lead.
Concrete	-	-	Effective for structural shielding; specific thickness depends on the source activity and distance.[9]
Plastic	3.8 mm (for beta)[8]	-	4 mm of plastic will absorb all beta emissions from Cs-137.[4][5] Bremsstrahlung x-rays may be produced and require additional shielding.[4][5]
Glass	2.1 mm (for beta)[8]	-	Provides some beta shielding.
Aluminum	-	-	0.25 cm of aluminum provides beta shielding.[3]

HVT: The thickness of material required to reduce the radiation intensity by half. TVT: The thickness of material required to reduce the radiation intensity to one-tenth of its original value.

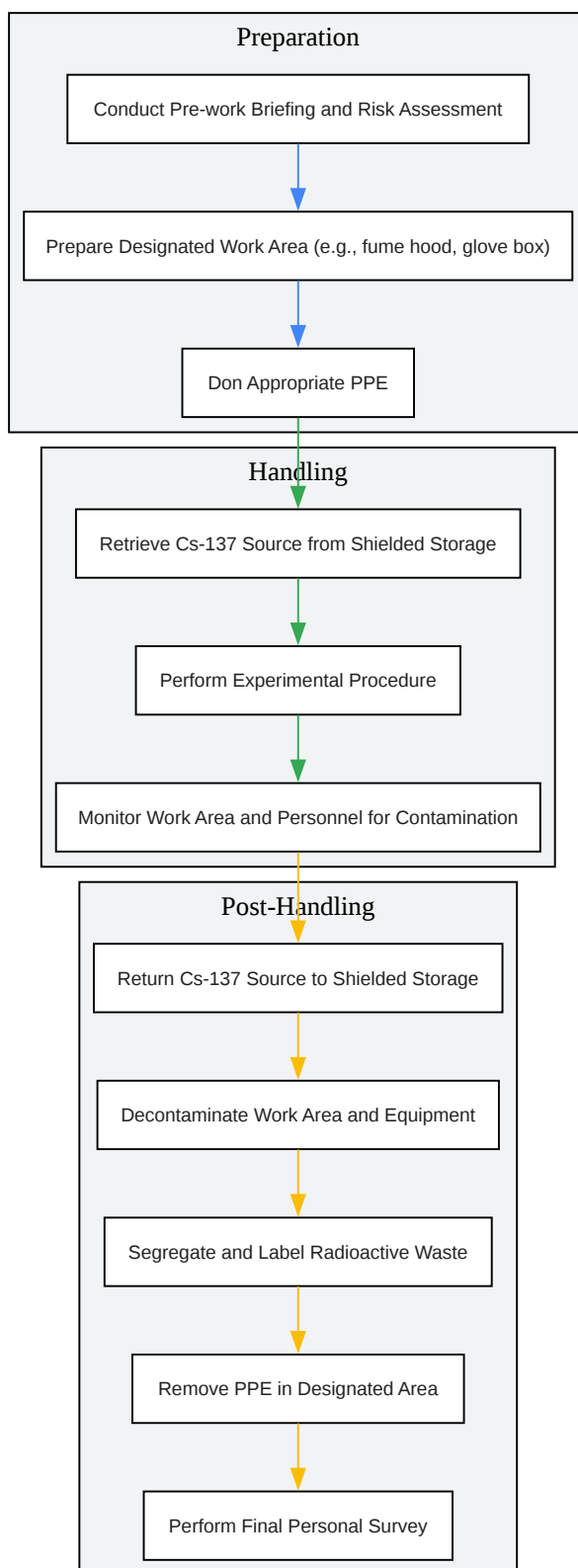
## Dosimetry

Personnel handling Cs-137 must be monitored for radiation exposure.

Dosimetry Type	Purpose	Requirement
Whole-body Dosimeter (e.g., TLD, OSL)	Measures deep-dose equivalent from external radiation.	Required for individuals handling significant quantities of Cs-137.[4]
Ring Dosimeter	Measures extremity dose, particularly to the hands.	Required when handling unsealed sources to monitor exposure to the hands.[4][5]
Electronic Personal Dosimeter (EPD)	Provides a real-time reading of accumulated dose and dose rate.	Recommended for high-risk procedures to provide immediate feedback on exposure.[8]

## Operational Workflow for Handling Cesium-137

A systematic approach is essential for safely handling Cs-137. The following diagram illustrates a typical workflow.



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### Cesium-137 Handling Workflow

## Disposal Plan

Proper disposal of radioactive waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** Radioactive waste must be segregated from non-radioactive waste. Cs-137 waste should be further segregated based on its physical form (e.g., solid, liquid, sharps).<sup>[4]</sup>
- **Labeling and Storage:** All radioactive waste containers must be clearly labeled with the radiation symbol, the isotope (Cs-137), the activity level, and the date. Waste should be stored in designated, shielded areas.
- **Disposal Routes:**
  - **Low-Level Waste (LLW):** Most laboratory waste containing Cs-137 will be classified as LLW. Disposal options for LLW are limited and regulated by national and state agencies. In the United States, facilities in Barnwell, South Carolina, and Richland, Washington, accept LLW, but restrictions apply.<sup>[10][11]</sup>
  - **Greater-Than-Class-C (GTCC) Waste:** High-activity Cs-137 sources may be classified as GTCC waste, which requires disposal in a geologic repository.<sup>[11]</sup>
  - **Vitrification:** A process of immobilizing high-level waste, including Cs-137, in a stable glass matrix for long-term disposal.<sup>[12]</sup>
- **Contact Radiation Safety Officer (RSO):** Always consult with your institution's RSO for specific guidance on waste disposal procedures and to arrange for waste pickup.

## Emergency Procedures

In the event of a spill or other emergency involving Cs-137:

- Stop the work and notify others in the immediate area.
- Contain the spill with absorbent materials if it is safe to do so.
- Evacuate the immediate area and prevent unauthorized entry.

- Alert your supervisor and the institution's Radiation Safety Officer immediately.
- Decontaminate personnel who may be contaminated by removing contaminated clothing and washing the affected skin with mild soap and water.[13] Do not abrade the skin.[13][14]

By adhering to these safety protocols, researchers can significantly mitigate the risks associated with handling **Cesium-137** and maintain a safe and compliant laboratory environment.

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- To cite this document: BenchChem. [Personal protective equipment for handling Cesium-137]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233774#personal-protective-equipment-for-handling-caesium-137]

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Address: 3281 E Guasti Rd  
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